

# performance in tank mixtures with broadleaf herbicides

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## Compound Focus: Fluazifop-p-butyl

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## Market Context and Key Herbicides

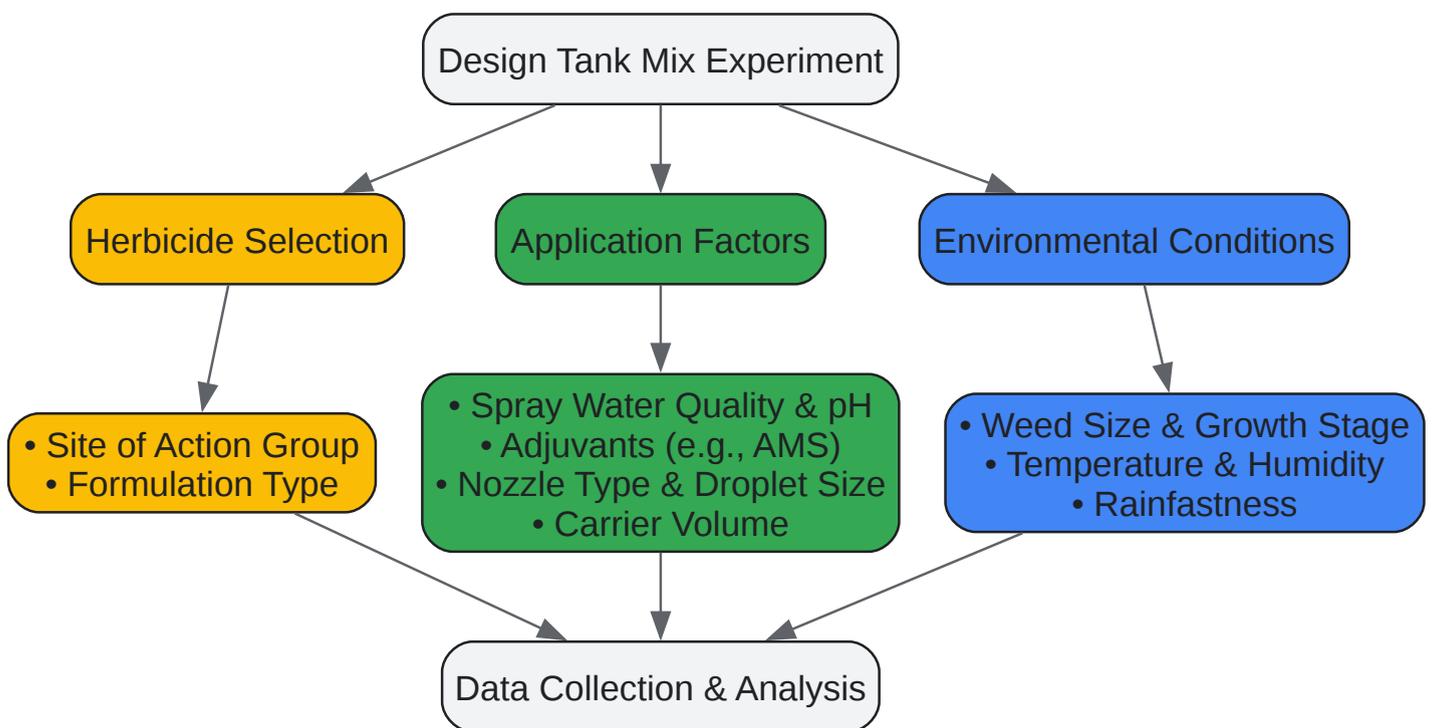
The table below summarizes the active ingredients and product examples relevant to tank mixture discussions, based on current market and agricultural data.

Active Ingredient	Herbicide Group (Site of Action)	Example Product Names	Key Notes & Application Context
Glyphosate [1] [2]	Group 9 [3]	Not specified in results	Dominant market share (67%); often used in herbicide-tolerant trait systems [1].
2,4-D [2] [3]	Group 4 [3]	Gordon's Trimec, Southern Ag 2,4-D Amine [2]	Common component in premixes; has specific crop height restrictions for application [3].
Glufosinate [1] [3]	Group 10 [3]	Liberty Ultra [3]	Used in the E3 herbicide-tolerant trait package for soybeans [3].
Imazapyr [2]	Not specified	RM43 [2]	Found in non-selective mixtures for total vegetation control [2].

Active Ingredient	Herbicide Group (Site of Action)	Example Product Names	Key Notes & Application Context
Quinclorac [2]	Not specified	Quali-Pro Quinclorac 75 DF [2]	Noted for effectiveness on crabgrass and other weeds [2].

## Framework for Experimental Protocol Design

While explicit protocols were not found, the search results highlight critical factors you must control for and document in any tank mixture performance experiment. The following workflow outlines the key experimental design considerations.



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The diagram above summarizes the core factors to consider. Here is more detail on each element, drawn from the search results:

- **Herbicide Selection and Resistance Management:** The primary strategy for tank mixing is to **combine herbicides with different sites of action (Groups)** to manage and prevent herbicide-

resistant weeds [4]. You must consult the most recent **Herbicide Classification Chart** (e.g., from the Take Action initiative) to correctly identify the groups of your selected herbicides [4].

- **Critical Application Factors:**

- **Spray Water Quality:** Hard water with high dissolved salts can reduce the efficacy of many herbicides, particularly glufosinate (Group 10). Testing your water and adding conditioners like **ammonium sulfate (AMS) is essential** [3].
- **Carrier Volume and Coverage:** For contact herbicides, coverage is critical. Research demonstrates that increasing carrier volume from 10 gallons/acre to 20 gallons/acre can dramatically improve control [3].
- **Nozzles and Adjuvants:** Always follow label instructions for approved nozzle types and required adjuvants (e.g., methylated seed oil - MSO) to ensure legal application and maximum efficacy [3].

- **Environmental and Biological Conditions:**

- **Weed Size:** Apply post-emergence herbicides when weeds are small (ideally under 3-4 inches). Larger weeds are harder to control [3].
- **Plant Growth Conditions:** Herbicides are most effective on actively growing plants. Applications during sunny, warm conditions (e.g., above 80°F) with good humidity often improve performance [3].

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## References

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